

The Selective ALK5 Inhibitor EW-7195: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: EW-7195
Cat. No.: B15613389

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

EW-7195 is a potent and selective small molecule inhibitor of the Transforming Growth Factor- β (TGF- β) type I receptor, also known as Activin Receptor-Like Kinase 5 (ALK5). The TGF- β signaling pathway is a critical regulator of numerous cellular processes, including proliferation, differentiation, apoptosis, and migration.^[1] Dysregulation of this pathway is implicated in a variety of pathologies, most notably in promoting tumor progression and metastasis at advanced stages of cancer.^[1] **EW-7195** has emerged as a valuable research tool and a potential therapeutic agent for its ability to specifically target ALK5 and modulate the downstream effects of TGF- β signaling. This document provides a comprehensive technical guide to the molecular target, mechanism of action, and experimental characterization of **EW-7195**.

Molecular Target and Selectivity

The primary molecular target of **EW-7195** is the serine/threonine kinase domain of ALK5.^{[2][3]} By inhibiting ALK5, **EW-7195** effectively blocks the initiation of the canonical TGF- β signaling cascade.

Quantitative Kinase Inhibition Data

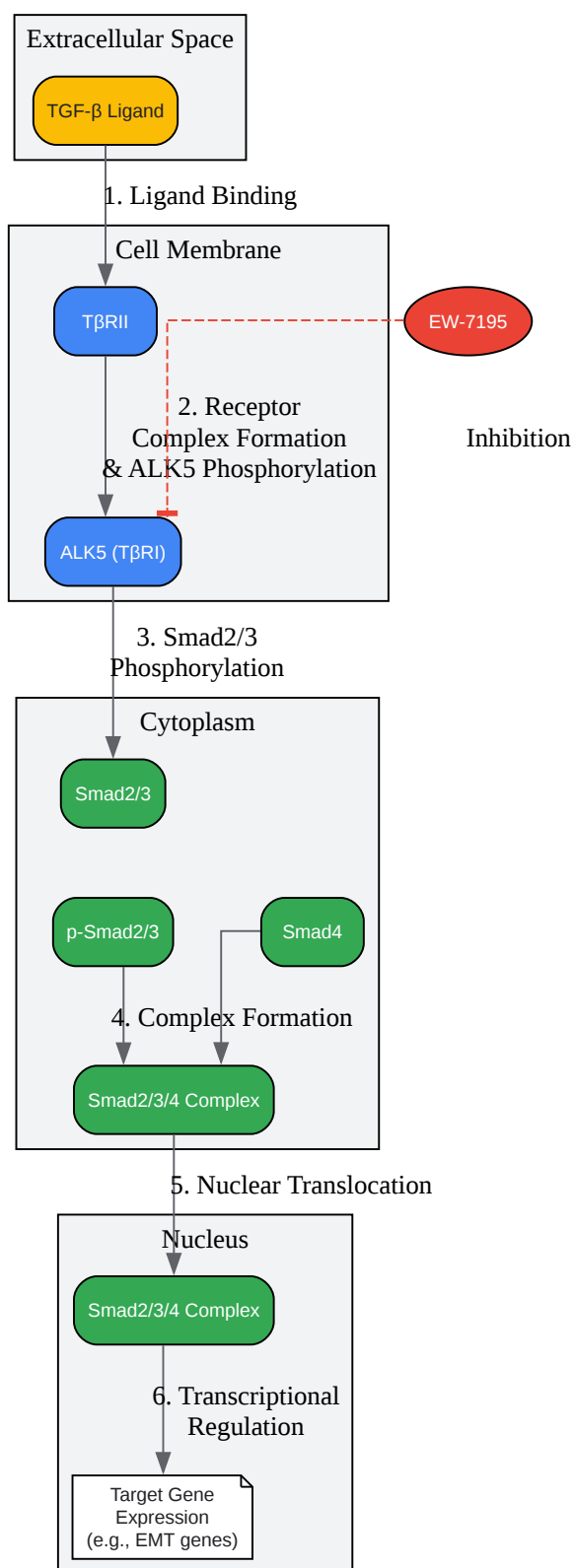
EW-7195 demonstrates high potency for ALK5 and significant selectivity over other kinases, including the structurally related p38 α mitogen-activated protein kinase.[3]

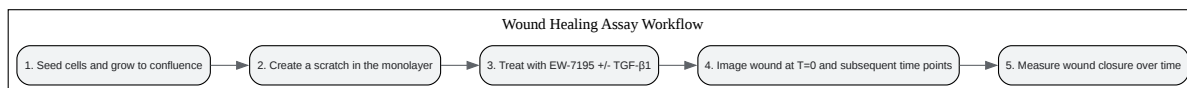
Kinase Target	IC50 (nM)	Selectivity vs. p38 α
ALK5 (TGF- β RI)	4.83[2][3]	>300-fold[3]
p38 α	>1,449	1

Mechanism of Action: The TGF- β /Smad Signaling Pathway

TGF- β signaling is initiated by the binding of a TGF- β ligand to the TGF- β type II receptor (T β RII), which then recruits and phosphorylates the TGF- β type I receptor (ALK5).[2] Activated ALK5 subsequently phosphorylates the receptor-regulated Smads (R-Smads), primarily Smad2 and Smad3.[2] This phosphorylation event triggers the formation of a complex between the R-Smads and the common mediator Smad (co-Smad), Smad4. The resulting Smad complex translocates to the nucleus, where it acts as a transcription factor, regulating the expression of target genes involved in cellular processes such as the Epithelial-to-Mesenchymal Transition (EMT).[1][2]

EW-7195, by inhibiting the kinase activity of ALK5, prevents the phosphorylation of Smad2 and Smad3.[2] This blockade inhibits the formation and nuclear translocation of the Smad complex, thereby suppressing TGF- β -mediated gene expression and the subsequent cellular responses, including EMT and cell migration.[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aacrjournals.org [aacrjournals.org]
- 2. pure.ewha.ac.kr [pure.ewha.ac.kr]
- 3. cancer-research-network.com [cancer-research-network.com]
- To cite this document: BenchChem. [The Selective ALK5 Inhibitor EW-7195: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613389/docs#the-selective-alk5-inhibitor-ew-7195-a-technical-overview\]](https://www.benchchem.com/product/b15613389/docs#the-selective-alk5-inhibitor-ew-7195-a-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)